

2,2,3-Trimethylhexane CAS number and synonyms

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Compound of Interest

Compound Name: 2,2,3-Trimethylhexane

Cat. No.: B097602

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An In-depth Technical Guide on 2,2,3-Trimethylhexane

This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals, offering detailed information on the chemical and physical properties, synthesis, and analysis of **2,2,3-trimethylhexane**.

Chemical Identification

- Chemical Name: **2,2,3-Trimethylhexane**
- CAS Number: 16747-25-4[1][2][3][4]
- Molecular Formula: C₉H₂₀[1][2][5]
- Synonyms:
 - Hexane, 2,2,3-trimethyl-[1][3]
 - EINECS 240-806-1[3]
 - DTXSID20274842[1][3]

Physicochemical Data

The quantitative properties of **2,2,3-trimethylhexane** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	128.25 g/mol	[1][3]
Density	0.7292 g/cm ³ @ 20 °C	[1]
Boiling Point	133.6 °C	[1]
Vapor Pressure	11.4 mmHg	[3]
Physical Description	Liquid	[3]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis and analysis of **2,2,3-trimethylhexane** are not extensively published, the following sections outline general methodologies based on standard organic chemistry and analytical practices for similar branched alkanes.

Synthesis Methodologies

a) Grignard Reaction

A common method for the formation of carbon-carbon bonds, a Grignard reaction could be employed to synthesize **2,2,3-trimethylhexane**. This would typically involve the reaction of a suitable Grignard reagent with an appropriate alkyl halide.

General Protocol:

- **Apparatus:** All glassware must be scrupulously dried, for example, in an oven at 110°C for at least 10 minutes, and assembled while hot to prevent atmospheric moisture contamination. The reaction is typically run under an inert atmosphere of nitrogen or argon, using a drying tube to protect the reaction from moisture.
- **Reagent Preparation:** Magnesium turnings are placed in a round-bottom flask. A solution of the first alkyl halide in an anhydrous ether (like diethyl ether or tetrahydrofuran) is prepared

in an addition funnel.

- **Initiation:** A small portion of the alkyl halide solution is added to the magnesium. Initiation of the reaction is indicated by the formation of a cloudy solution and bubbling. If the reaction does not start, gentle warming or the addition of a small iodine crystal may be necessary.
- **Addition:** Once the reaction has started, the remainder of the alkyl halide solution is added dropwise at a rate that maintains a gentle reflux.
- **Reaction with Second Substrate:** After the formation of the Grignard reagent is complete, the second reactant (another alkyl halide or a carbonyl compound, depending on the synthetic route) is added dropwise, often at a reduced temperature (e.g., in an ice bath).
- **Workup:** The reaction is quenched by the slow addition of a dilute acid (e.g., 1 M sulfuric acid). The organic layer is then separated, washed (e.g., with brine), dried over an anhydrous salt (like anhydrous sodium sulfate), and the solvent is removed by distillation or rotary evaporation.
- **Purification:** The final product is purified by fractional distillation.

b) Catalytic Hydrogenation

This method involves the reduction of an alkene to an alkane using hydrogen gas and a metal catalyst. For **2,2,3-trimethylhexane**, a precursor such as 2,2,3-trimethylhexene would be hydrogenated.

General Protocol:

- **Setup:** The alkene is dissolved in a suitable solvent (e.g., ethanol, ethyl acetate) in a reaction vessel. A catalytic amount of a metal catalyst, such as palladium on carbon (Pd/C) or platinum(IV) oxide (Adam's catalyst), is added.
- **Hydrogenation:** The vessel is connected to a hydrogen source and the atmosphere is replaced with hydrogen. The reaction mixture is then stirred vigorously under a hydrogen atmosphere (typically 1-4 atm) until hydrogen uptake ceases.
- **Workup:** The catalyst is removed by filtration through a pad of celite.

- Isolation: The solvent is removed from the filtrate by distillation or rotary evaporation to yield the alkane.

Analytical Methodologies

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying volatile organic compounds like **2,2,3-trimethylhexane**.

General Protocol:

- Sample Preparation: Prepare a dilute solution of the sample (approximately 10 µg/mL) in a volatile solvent such as hexane or dichloromethane. The sample should be free of particulates.
- Instrumentation:
 - GC Column: A non-polar capillary column, such as a DB-1 or HP-5 (crosslinked dimethyl polysiloxane), is suitable for separating hydrocarbons. Typical dimensions are 30-100 m length, 0.25 mm internal diameter, and 0.25-0.5 µm film thickness.
 - Carrier Gas: Helium is commonly used as the carrier gas.
- GC Conditions:
 - Injector Temperature: Set to a temperature that ensures rapid volatilization of the sample without degradation, typically 250°C.
 - Oven Program: A temperature program is used to separate compounds with different boiling points. A typical program might start at 40°C, hold for a few minutes, then ramp at 5-10°C/min to a final temperature of 250°C.
 - Split Ratio: A split injection is often used to prevent column overload, with a typical split ratio of 50:1.
- MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV is standard.
- Mass Range: Scan from a low m/z (e.g., 40) to a value sufficient to encompass the molecular ion of the analyte (e.g., 200).
- Data Analysis: The retention time of the peak corresponding to **2,2,3-trimethylhexane** can be compared to that of a known standard for identification. The mass spectrum of the peak will show a characteristic fragmentation pattern that can be used to confirm the identity of the compound.

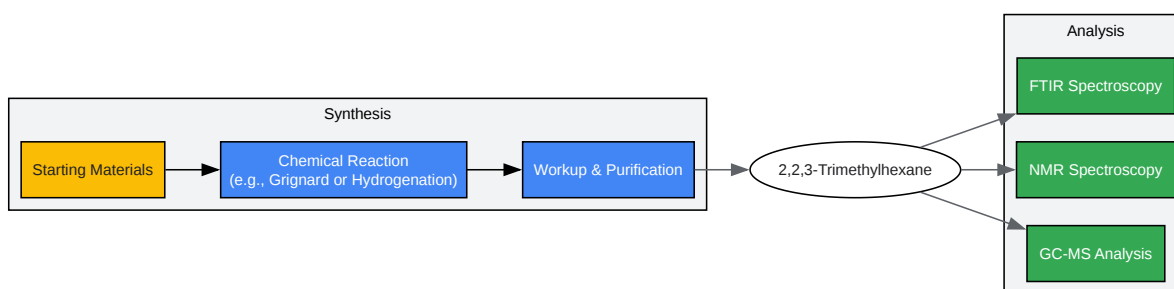
Signaling Pathways and Biological Activity

Currently, there is no specific information in the scientific literature detailing the involvement of **2,2,3-trimethylhexane** in any biological signaling pathways. While some branched alkanes are known to have roles in chemical communication in insects, no such activity has been described for **2,2,3-trimethylhexane**.^[1]

Visualizations

Logical Workflow for Synthesis and Analysis

The following diagram illustrates a logical workflow for the synthesis and subsequent characterization of **2,2,3-trimethylhexane**.



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Caption: A general workflow for the synthesis and analysis of **2,2,3-trimethylhexane**.

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References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. repository.up.ac.za [repository.up.ac.za]
- 5. Organic Syntheses Procedure [orgsyn.org]
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